

Application Note: Methyl Benzyl-L-Aspartate Derivatives as Chiral Building Blocks

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Compound of Interest

Compound Name: *Methyl benzyl-L-asparaginate hydrochloride*
Cat. No.: *B14785386*

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Content Type: Technical Guide & Standard Operating Procedures (SOP) Target Audience: Medicinal Chemists, Peptide Scientists, and Process Development Engineers Subject: Utilization of L-Aspartic Acid

-Benzyl Ester

-Methyl Ester Hydrochloride (and related "Methyl Benzyl" scaffolds) in Asymmetric Synthesis.

Introduction & Chemical Identity

The term "Methyl benzyl-L-asparaginate HCl" is frequently encountered in trade catalogs as a non-standard nomenclature for L-Aspartic acid diesters or specific N-alkylated asparagine derivatives. In the context of chiral building blocks for drug development, this most commonly refers to L-Aspartic acid

-benzyl ester

-methyl ester hydrochloride (H-Asp(OBzl)-OMe·HCl) or its regioisomer.

These compounds are critical "orthogonal" building blocks. They possess two chemically distinct carboxyl protecting groups (Methyl and Benzyl) that can be removed selectively under different conditions, allowing for precise, regioselective elongation of the aspartyl backbone.

Chemical Specifications

Property	Specification
Primary Compound	H-Asp(OBzl)-OMe·HCl (L-Aspartic acid
	-benzyl ester
	-methyl ester HCl)
CAS Number	100483-42-9 (Typical for
	-Me,
	-Bn isomer)
Molecular Formula	
Molecular Weight	
Chirality	L-Enantiomer (
	-configuration)
Solubility	Soluble in Water, Methanol, DMSO; Sparingly
	soluble in DCM/Ether.
Purity Requirement	>98% (HPLC) for GMP synthesis.

Note on Nomenclature: While "Asparaginate" implies a salt of asparagine, in industrial catalogs it is often conflated with aspartate diesters. If the specific target is

-Benzyl-L-asparagine methyl ester (CAS 402929-49-1), the chemistry involves the amide side chain; however, the diester scaffold is the industry standard for branching synthesis. This guide focuses on the Orthogonal Diester Scaffold.

Core Applications

A. Orthogonal Peptide Synthesis (Regioselective Branching)

The primary utility of this building block is the ability to differentiate between the

-carboxyl and

-carboxyl groups.

- -Methyl Ester: Labile to mild saponification (LiOH/MeOH) or enzymatic hydrolysis. Stable to hydrogenolysis.
- -Benzyl Ester: Labile to catalytic hydrogenolysis () or strong acids (HF, TFMSA). Stable to mild basic conditions.

This orthogonality allows researchers to synthesize branched peptides, cyclic peptides, or side-chain modified peptidomimetics without affecting the main chain.

B. Prevention of Aspartimide Formation

In standard Fmoc-SPPS, aspartic acid residues are prone to base-catalyzed cyclization to form aspartimides (aminosuccinyl peptides), a notorious side reaction.^[1] Using bulky esters like the

-benzyl group (in solution phase) or specific protecting groups can mitigate this, although

-benzyl is more often used in Boc-chemistry or solution phase due to Fmoc-base sensitivity.

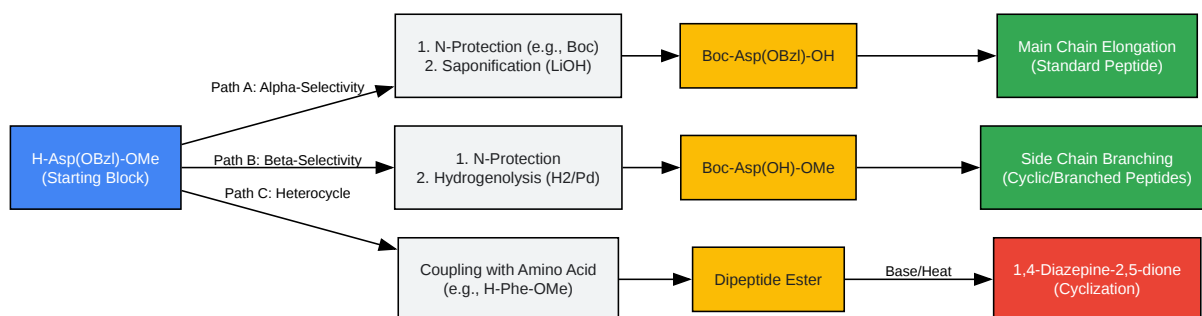
C. Synthesis of Heterocycles (1,4-Diazepine-2,5-diones)

L-Aspartic acid

-benzyl esters are precursors for 1,4-diazepine-2,5-diones, a privileged scaffold in medicinal chemistry found in anxiolytics and antitumor agents. The intramolecular cyclization of Asp-dipeptides yields this core.

Scientific Visualization: Orthogonal Workflows

The following diagram illustrates the divergent synthetic pathways accessible via this building block.



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Caption: Divergent synthetic pathways using H-Asp(OBzl)-OMe as an orthogonal scaffold. Path A allows main-chain growth; Path B allows side-chain modification; Path C leads to heterocyclic drug cores.

Detailed Experimental Protocols

Protocol A: Regioselective Hydrolysis of Methyl Ester (Preparation of Boc-Asp(OBzl)-OH)

Objective: To selectively deprotect the

-methyl ester while retaining the

-benzyl ester for subsequent main-chain coupling.

Reagents:

- H-Asp(OBzl)-OMe·HCl (1.0 eq)
- (Di-tert-butyl dicarbonate) (1.2 eq)
- Triethylamine (TEA) (2.5 eq)
- Lithium Hydroxide (LiOH·

) (1.5 eq)

- Solvents: Dioxane, Water, Ethyl Acetate.

Step-by-Step Methodology:

- N-Protection (Boc):
 - Dissolve H-Asp(OBzl)-OMe·HCl (10 mmol) in water/dioxane (1:1, 50 mL).
 - Add TEA (25 mmol) slowly at 0°C to neutralize the HCl salt.
 - Add

(12 mmol) dropwise. Stir at room temperature (RT) for 12 hours.
 - QC Check: Monitor by TLC (System: Hexane/EtOAc 3:1). Disappearance of amine indicates completion.
 - Workup: Acidify to pH 3 with 1M HCl, extract with EtOAc, dry over

, and concentrate to yield Boc-Asp(OBzl)-OMe.
- Selective Saponification:
 - Dissolve the intermediate Boc-Asp(OBzl)-OMe in Acetone/Water (4:1).
 - Cool to 0°C. Add LiOH (1.5 eq) dissolved in minimal water dropwise.
 - Critical Control Point: Maintain temperature <5°C to prevent hydrolysis of the benzyl ester. The methyl ester hydrolyzes significantly faster than the benzyl ester under these conditions.
 - Monitor reaction closely by TLC. Stop immediately upon consumption of starting material (approx. 1-2 hours).
 - Workup: Acidify carefully to pH 3 with cold 1M HCl. Extract immediately with EtOAc.
 - Purification: Recrystallize from Ether/Hexane.

Validation:

- ¹H NMR: Confirm loss of Methyl singlet (~3.7 ppm) and retention of Benzyl multiplet (~7.3 ppm) and methylene singlet (~5.1 ppm).

Protocol B: Synthesis of Aspartimide-Free Peptides via Solution Phase

Objective: Use the Benzyl ester to suppress aspartimide formation during coupling of Asp-Gly or Asp-Asn sequences.

Reagents:

- Boc-Asp(OBzl)-OH (from Protocol A)
- H-Gly-OBzl (Amine partner)
- EDC·HCl / HOBt (Coupling agents)

Methodology:

- Dissolve Boc-Asp(OBzl)-OH (1.0 eq) and HOBt (1.1 eq) in DMF.
- Cool to 0°C. Add EDC·HCl (1.1 eq). Stir for 15 min to activate.
- Add H-Gly-OBzl (1.0 eq) and DIPEA (1.2 eq).
- Stir at RT for 18 hours.
- Observation: The bulky Benzyl protection on the -carboxyl sterically hinders the nitrogen attack from the backbone amide, significantly reducing the formation of the aminosuccinyl intermediate (Aspartimide) compared to methyl or ethyl esters.

Troubleshooting & Critical Parameters

Issue	Probable Cause	Corrective Action
Loss of Benzyl Group	Hydrolysis conditions too harsh (pH > 12 or Temp > 10°C).	Use LiOH at 0°C or switch to enzymatic hydrolysis (Pig Liver Esterase).
Aspartimide Formation	Base-catalyzed cyclization during deprotection.	Avoid strong bases. If using Fmoc strategy, add HOBt to the piperidine deprotection cocktail to suppress cyclization.
Racemization	Over-activation of the carboxyl group.	Use "low-racemization" coupling agents like HATU/HOAt or DIC/Oxyma. Maintain low temperature during activation.
Incomplete Solubility	HCl salt nature of starting material.	Ensure full neutralization with DIPEA or TEA before adding electrophiles (or active esters).

References

- Chemical Identity & Structure
 - L-Aspartic acid 4-benzyl ester (CAS 2177-63-1) Properties and Applications.[2][3][4][5] ChemicalBook.[4] [Link](#)
- Orthogonal Protection Strategies
 - Synthesis of L-Aspartic acid-4-methyl ester-1-benzyl ester.[6] Google Patents (CN102381999A). [Link](#)
- Application in Heterocycle Synthesis

- 1,4-diazepine-2,5-dione ring formation during solid phase synthesis of peptides containing aspartic acid beta-benzyl ester.[3] Sigma-Aldrich Reference.[3] [Link](#)
- Aspartimide Prevention
 - A Researcher's Guide to Aspartic Acid Incorporation: Comparing Alternatives to H-Asp(OtBu). BenchChem.[1] [Link](#)
- General Peptide Synthesis Protocols
 - H-Asp(OMe)-OMe HCl Product Data and Applications. MedChemExpress. [Link](#)

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Cas 2177-63-1,L-Aspartic acid 4-benzyl ester | [lookchem](https://lookchem.com) [lookchem.com]
- 3. $\geq 98\%$ | Sigma-Aldrich [sigmaaldrich.com]
- 4. L-Aspartic acid 4-benzyl ester | 2177-63-1 [chemicalbook.com]
- 5. L-Aspartic acid 4-benzyl ester, 98%:Biochemical Reagents:Amino Acids | Fisher Scientific [fishersci.ca]
- 6. CN102381999A - Synthetic method of L-aspartate-4-methyl ester-1-benzyl ester - Google Patents [patents.google.com]
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